

An In-depth Technical Guide to 3-Phenyl-2-propenyl Benzoate

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Compound of Interest

Compound Name: 2-Phenylethenyl benzoate

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For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Phenyl-2-propenyl benzoate, also known as cinnamyl benzoate, is an aromatic compound naturally occurring in Siam benzoin.[1] This technical guide provides a comprehensive overview of its discovery, history, chemical properties, synthesis, and applications. Detailed experimental protocols for its preparation are outlined, and quantitative data are summarized for easy reference. This document serves as a valuable resource for professionals in research, and drug development, offering insights into the synthesis and characteristics of this versatile benzoate ester.

Introduction and History

3-Phenyl-2-propenyl benzoate, systematically named [(E)-3-phenylprop-2-enyl] benzoate, is a benzoate ester recognized for its characteristic balsamic and spicy aroma.[1][2] While a definitive historical record of its initial discovery is not well-documented in readily available literature, its identification is linked to the analysis of natural resins, specifically Siam benzoin, where it is found as a natural constituent.[1] The compound has garnered interest primarily in the flavor and fragrance industries. It is also used in food as a flavoring agent.[1][2]

Physicochemical Properties

A summary of the key physicochemical properties of 3-phenyl-2-propenyl benzoate is presented in Table 1. This data is essential for its handling, formulation, and application in various experimental and industrial settings.

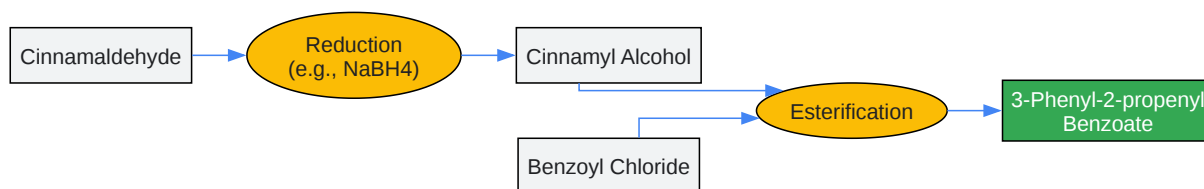
Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₄ O ₂	[1]
Molecular Weight	238.28 g/mol	[1]
Melting Point	35 °C	[1]
Boiling Point	340.88 °C (estimate)	[1]
Density	1.120 g/cm ³	[1]
Refractive Index	1.6290 (estimate)	[1]
LogP	4.56	[1]
Appearance	White crystalline powder	[1]
Odor	Balsamic, spicy, buttery, fruity	[1]
CAS Number	5320-75-2	[1]

Synthesis of 3-Phenyl-2-propenyl Benzoate

Several methods have been established for the synthesis of 3-phenyl-2-propenyl benzoate. The primary approaches involve the esterification of cinnamyl alcohol with a benzoic acid derivative or the reaction of a cinnamyl halide with a benzoate salt.

General Synthesis Workflow

The following diagram illustrates a common synthetic pathway for producing 3-phenyl-2-propenyl benzoate.



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A general workflow for the synthesis of 3-phenyl-2-propenyl benzoate.

Experimental Protocols

This method involves the direct esterification of cinnamyl alcohol with benzoyl chloride.

Experimental Protocol:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve cinnamyl alcohol in a suitable solvent such as pyridine or dichloromethane.
- **Addition of Reagent:** Slowly add an equimolar amount of benzoyl chloride to the solution while stirring. The reaction is typically carried out at room temperature.
- **Reaction Monitoring:** Monitor the progress of the reaction using thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, quench the reaction by adding water. Separate the organic layer and wash it successively with a dilute acid solution (e.g., 5% HCl) to remove pyridine, followed by a saturated sodium bicarbonate solution to neutralize any remaining acid, and finally with brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure. The crude product can be purified by recrystallization from a suitable solvent like ethanol or by column chromatography on silica gel.

This two-step process involves the initial reduction of cinnamaldehyde to cinnamyl alcohol, followed by esterification.[\[3\]](#)

Step 1: Reduction of Cinnamaldehyde to Cinnamyl Alcohol[\[3\]](#)

Experimental Protocol:

- **Reaction Setup:** Dissolve cinnamaldehyde in a suitable solvent like methanol or ethanol in a round-bottom flask cooled in an ice bath.
- **Reducing Agent Addition:** Slowly add a reducing agent, such as sodium borohydride (NaBH_4), in portions to the stirred solution.
- **Reaction Monitoring and Work-up:** After the addition is complete, allow the reaction to warm to room temperature and stir until completion (monitored by TLC). Carefully add water to quench the reaction, followed by extraction with an organic solvent like ethyl acetate.
- **Purification:** Wash the combined organic extracts with water and brine, dry over anhydrous sodium sulfate, and evaporate the solvent to yield cinnamyl alcohol.

Step 2: Esterification of Cinnamyl Alcohol

Experimental Protocol:

Follow the esterification procedure outlined in section 3.2.1, using the cinnamyl alcohol obtained from the reduction of cinnamaldehyde.

This method is based on a nucleophilic substitution reaction.[\[1\]](#)

Experimental Protocol:

- **Reaction Setup:** In a suitable solvent such as dimethylformamide (DMF) or acetone, dissolve sodium benzoate.
- **Addition of Cinnamyl Chloride:** Add cinnamyl chloride to the solution and heat the mixture under reflux with stirring.

- **Reaction Monitoring and Work-up:** Monitor the reaction by TLC. After completion, cool the reaction mixture and pour it into water.
- **Purification:** Extract the product with an organic solvent, wash the organic layer, dry it, and remove the solvent. The crude product can be purified by recrystallization or chromatography.

Applications

The primary application of 3-phenyl-2-propenyl benzoate is as a flavoring and fragrance agent. [1][2] Its pleasant balsamic and spicy odor makes it a valuable component in perfumes, cosmetics, and food products. The U.S. Food and Drug Administration (FDA) has approved its use as a flavoring agent in food.[1][2]

Safety and Toxicology

Toxicological data for 3-phenyl-2-propenyl benzoate is available. The acute oral LD50 in rats is reported to be 4 g/kg, and the acute dermal LD50 in rabbits is greater than 5 g/kg.[1] In human studies, a 5% solution showed no irritation or sensitization.

Conclusion

3-Phenyl-2-propenyl benzoate is a significant aromatic ester with a well-established presence in the flavor and fragrance industry. Its synthesis is achievable through several straightforward chemical routes, allowing for its production to meet commercial demands. The data and protocols presented in this guide offer a solid foundation for researchers and professionals working with this compound, facilitating its application and further investigation.

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